

Structural Analysis of 5-Bromoindoline and Its Derivatives: A Technical Guide

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Compound of Interest

Compound Name: 5-Bromoindoline

Cat. No.: B135996

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the structural characteristics of **5-bromoindoline** and its derivatives. It is designed to serve as a comprehensive resource for researchers, scientists, and professionals involved in drug discovery and development, offering detailed data and experimental protocols to support further investigation and application of these compounds.

Core Structural Analysis

The structural elucidation of **5-bromoindoline** and its derivatives is fundamental to understanding their chemical reactivity and biological activity. This section presents a summary of quantitative data obtained from key analytical techniques.

Crystallographic Data

While a crystallographic information file (CIF) for the parent **5-bromoindoline** is not publicly available, structural data for its derivatives provide valuable insights into the molecular geometry of the indoline scaffold. Below is a summary of the crystallographic data for 5-bromo-1-ethylindoline-2,3-dione.

Table 1: Crystallographic Data for 5-Bromo-1-ethylindoline-2,3-dione

Parameter	Value
Empirical Formula	C ₁₀ H ₈ BrNO ₂
Formula Weight	254.08
Crystal System	Triclinic
Space Group	P-1
a (Å)	9.5198 (3)
b (Å)	10.0655 (3)
c (Å)	11.2341 (3)
α (°)	70.9288 (16)
β (°)	75.4109 (16)
γ (°)	85.2199 (16)
Volume (Å ³)	984.58 (5)
Z	4

NMR Spectroscopic Data

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for determining the structure of organic molecules. The following tables summarize the ¹H and ¹³C NMR chemical shifts for **5-bromoindoline**.

Table 2: ¹H NMR Spectral Data of **5-Bromoindoline**[\[1\]](#)

Proton	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
H-4	7.41	dd	8.4, 2.4
H-6	7.29	dt	2.2, 1.1
H-7	6.64	d	8.4
NH	4.56	t	3.8
H-2	3.75	q	4.0
H-3	3.07	td	4.0, 1.1

Table 3: ^{13}C NMR Spectral Data of **5-Bromoindoline**[\[1\]](#)

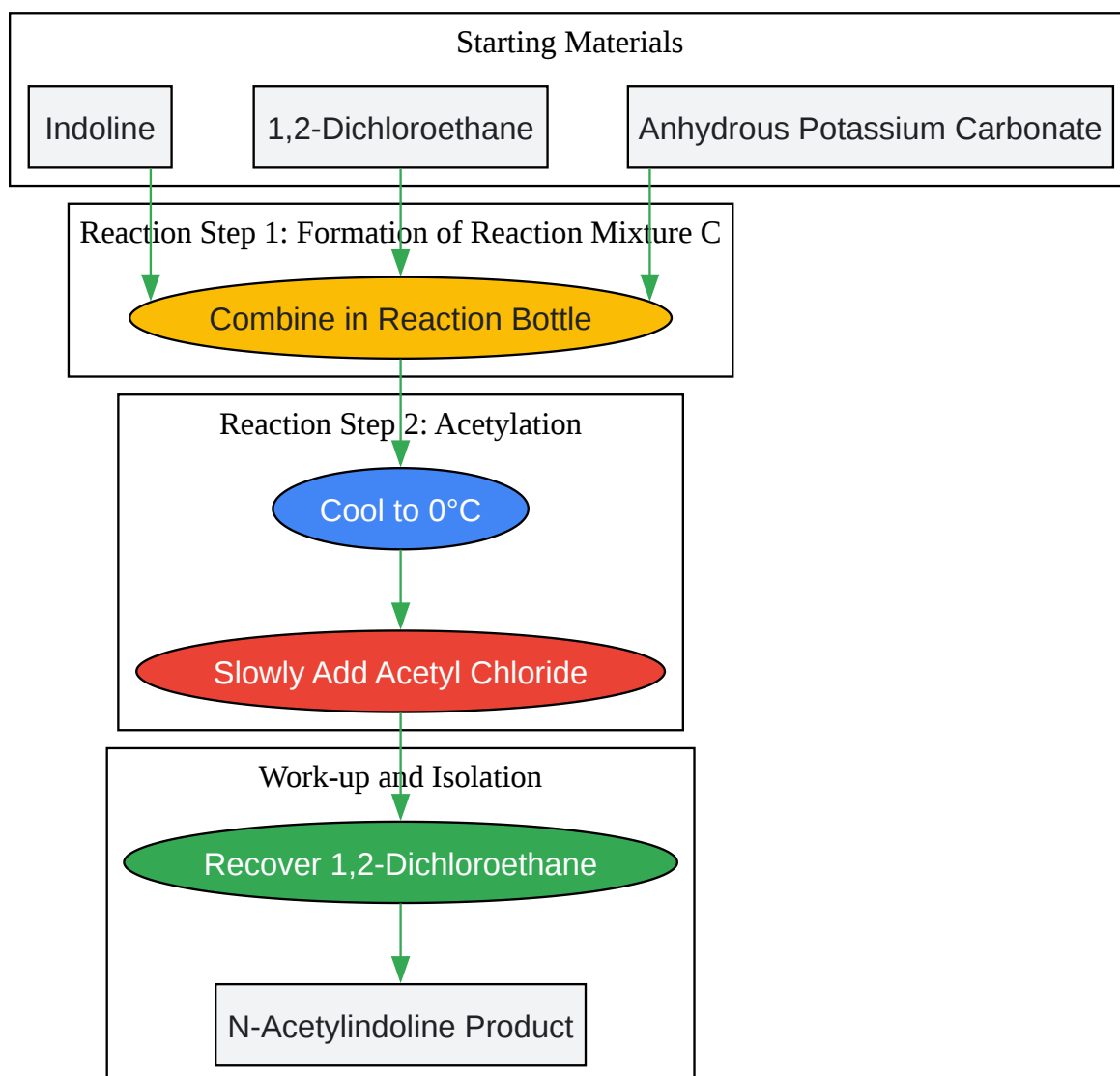
Carbon	Chemical Shift (δ , ppm)
C-7a	151.46
C-3a	133.72
C-6	131.67
C-4	130.28
C-7	115.07
C-5	108.79
C-2	47.37
C-3	28.07

Experimental Protocols

This section provides detailed methodologies for the synthesis of **5-bromoindoline** and its derivatives.

Synthesis of N-Acetylindoline[\[2\]](#)

Workflow for the Synthesis of N-Acetylindoline



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Synthesis of N-Acetylindoline Workflow

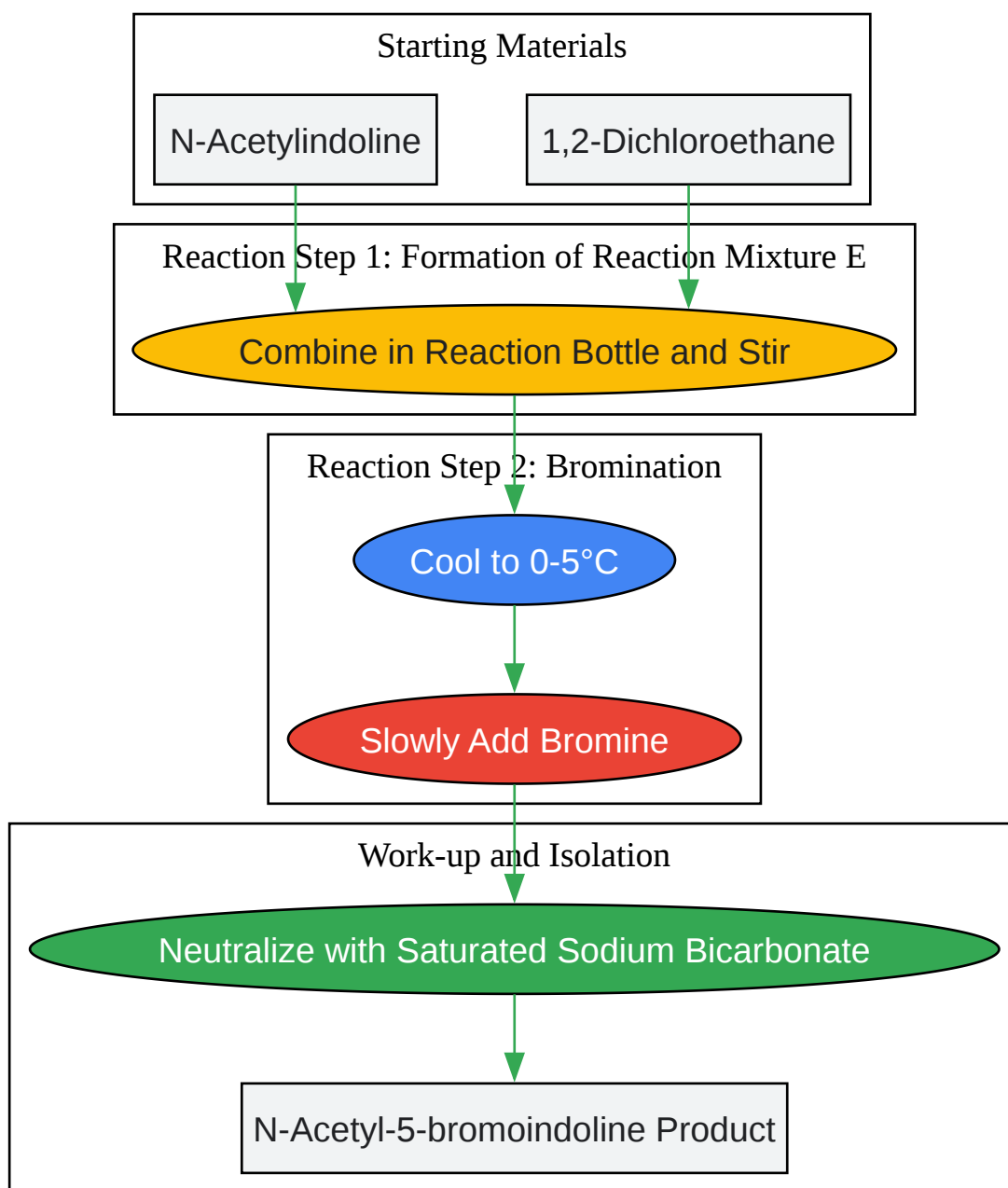
Procedure:

- In a reaction bottle, combine indoline (16g, 0.13mol), 1,2-dichloroethane (140g), and anhydrous potassium carbonate (18.56g) to obtain reaction mixture C.[2]

- Cool reaction mixture C to 0°C.
- Slowly add acetyl chloride (11g, 0.16mol) to reaction mixture C at 0°C and allow the reaction to proceed.
- After the reaction is complete, recover the 1,2-dichloroethane from the reaction mixture to obtain the N-acetylindoline product.

Synthesis of N-Acetyl-5-bromoindoline[2]

Workflow for the Synthesis of N-Acetyl-5-bromoindoline



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Synthesis of N-Acetyl-5-bromoindoline Workflow

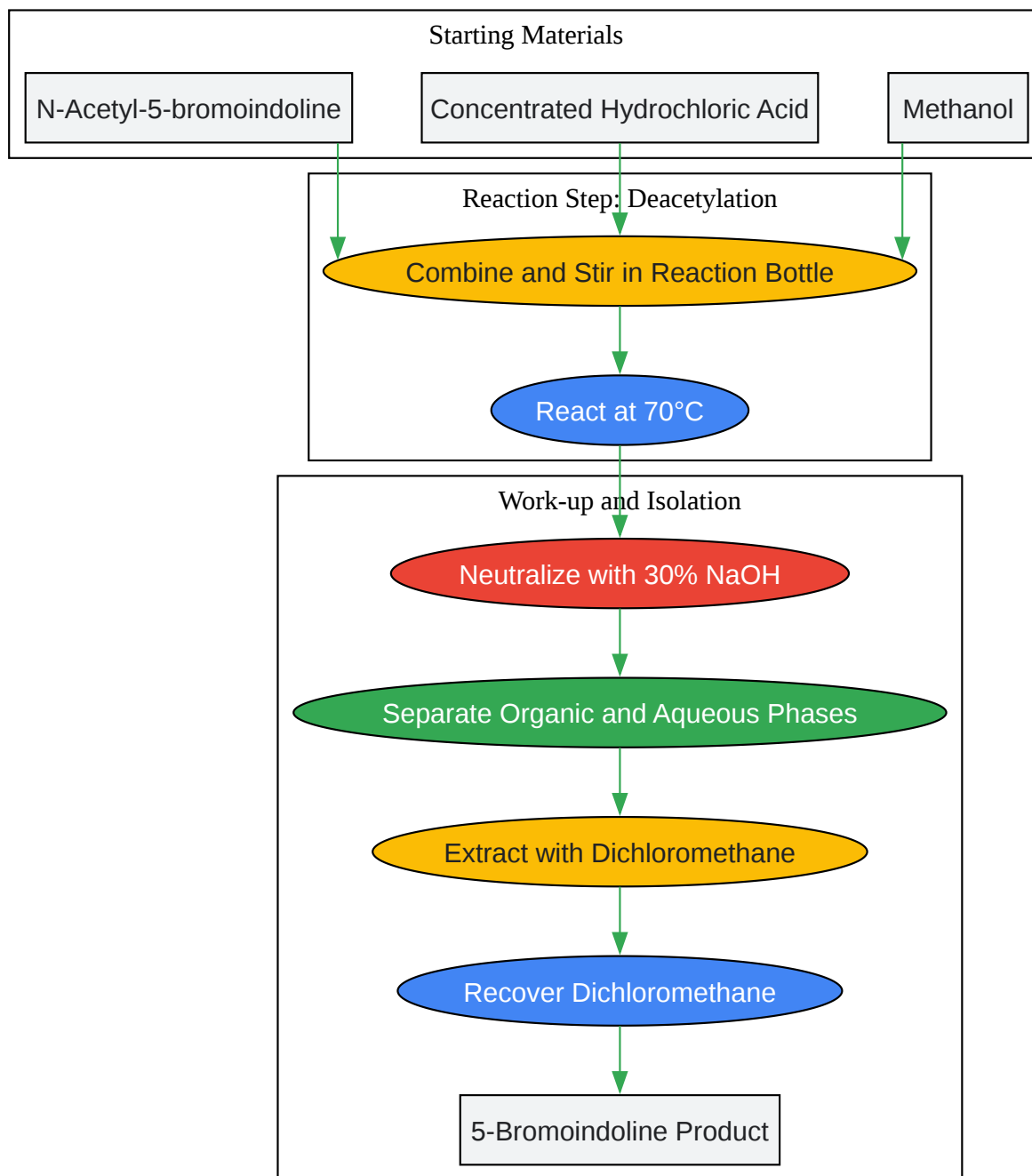
Procedure:

- In a reaction bottle, combine N-acetylindoline (65g, 0.40mol) and 1,2-dichloroethane (540g) and stir well to obtain reaction mixture E.[2]

- Cool reaction mixture E to 0-5°C.
- Slowly add bromine (76.80g, 0.48mol) to obtain reaction mixture F.
- Neutralize mixture F with a saturated sodium bicarbonate solution to yield the N-acetyl-**5-bromoindoline** product.

Synthesis of 5-Bromoindoline[2]

Workflow for the Synthesis of **5-Bromoindoline**



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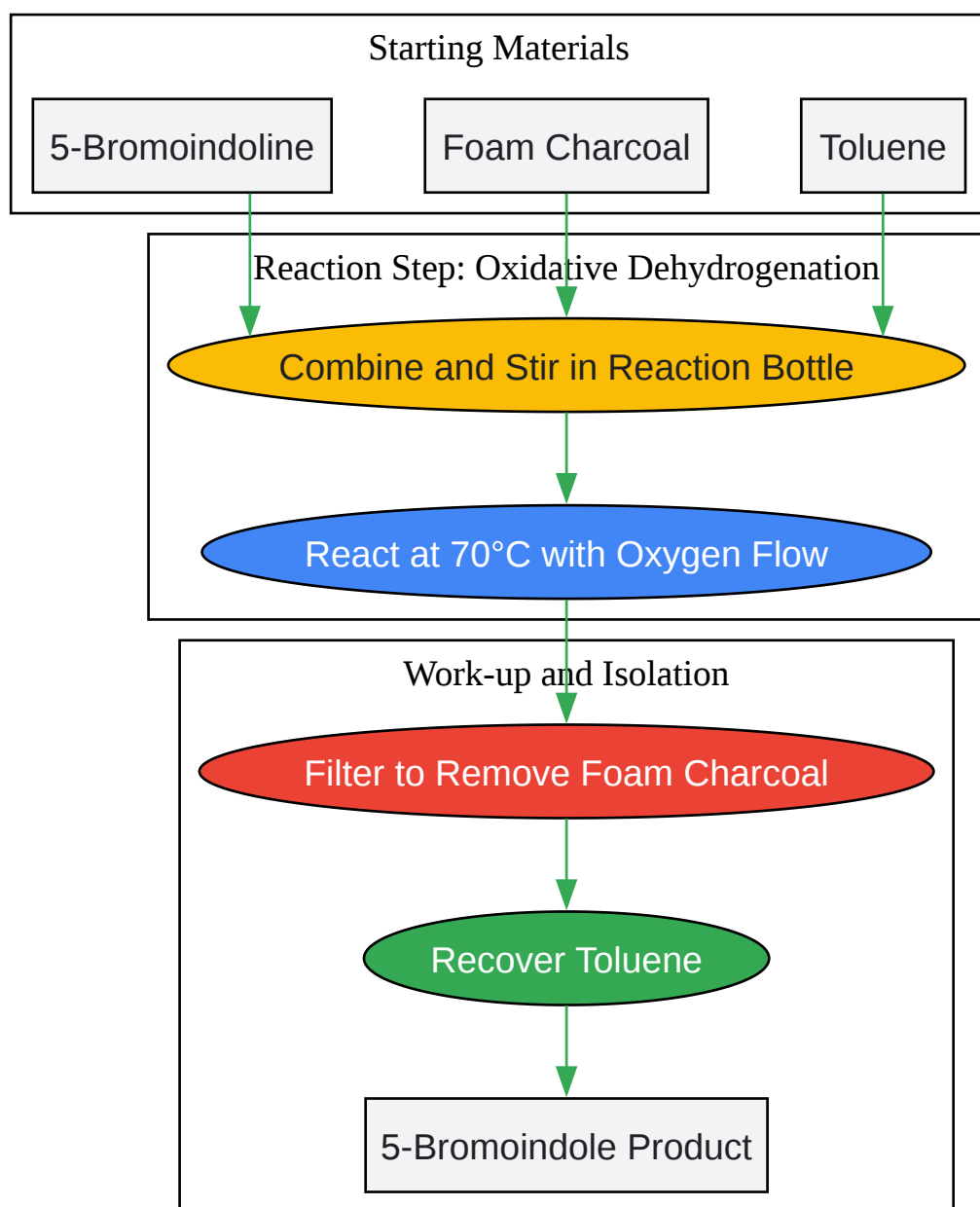
*Synthesis of **5-Bromoindoline** Workflow*

Procedure:

- In a reaction bottle, combine 1-acetyl-**5-bromoindoline** (38g, 0.16mol), concentrated hydrochloric acid (41g), and methanol (50g). Stir the mixture well to obtain reaction mixture I. [\[2\]](#)
- Heat reaction mixture I at 70°C.
- After the reaction is complete, neutralize the mixture with a 30% sodium hydroxide solution.
- Separate the organic and aqueous phases.
- Extract the organic phase three times with dichloromethane (397g).
- Combine the organic layers and recover the dichloromethane solvent to obtain the **5-bromoindoline** product. [\[2\]](#)

Synthesis of 5-Bromoindole from 5-Bromoindoline[\[2\]](#)

Workflow for the Oxidation of **5-Bromoindoline**



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*Oxidation of **5-Bromoindoline** to 5-Bromoindole*

Procedure:

- In a reaction bottle, combine **5-bromoindoline** (30g, 0.15mol), foam charcoal (50g), and toluene (250g). Stir the mixture well to obtain reaction mixture L.[2]

- Heat reaction mixture L at 70°C with an oxygen flow rate of 220mL/min for 15 hours. Monitor the reaction for the disappearance of the starting material.
- After the reaction is complete, filter the mixture to remove the foam charcoal.
- Recover the toluene from the organic layer to obtain the 5-bromoindole product.^[2]

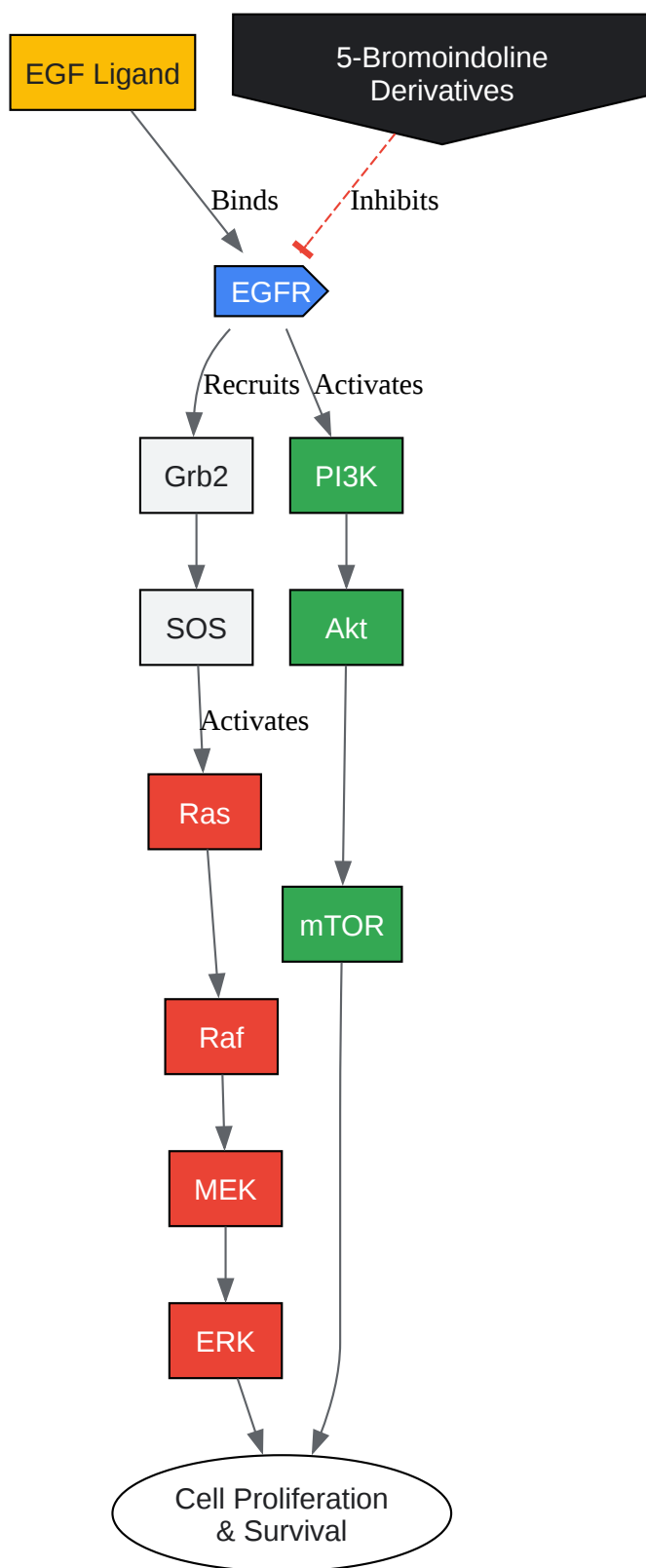
Signaling Pathways and Biological Activity

Derivatives of **5-bromoindoline** have shown significant potential as inhibitors of key signaling pathways implicated in cancer, such as the Epidermal Growth Factor Receptor (EGFR) and Vascular Endothelial Growth Factor Receptor (VEGFR) pathways.

EGFR Signaling Pathway

The EGFR signaling pathway plays a crucial role in cell proliferation, survival, and differentiation. Its aberrant activation is a hallmark of many cancers.

EGFR Signaling Pathway



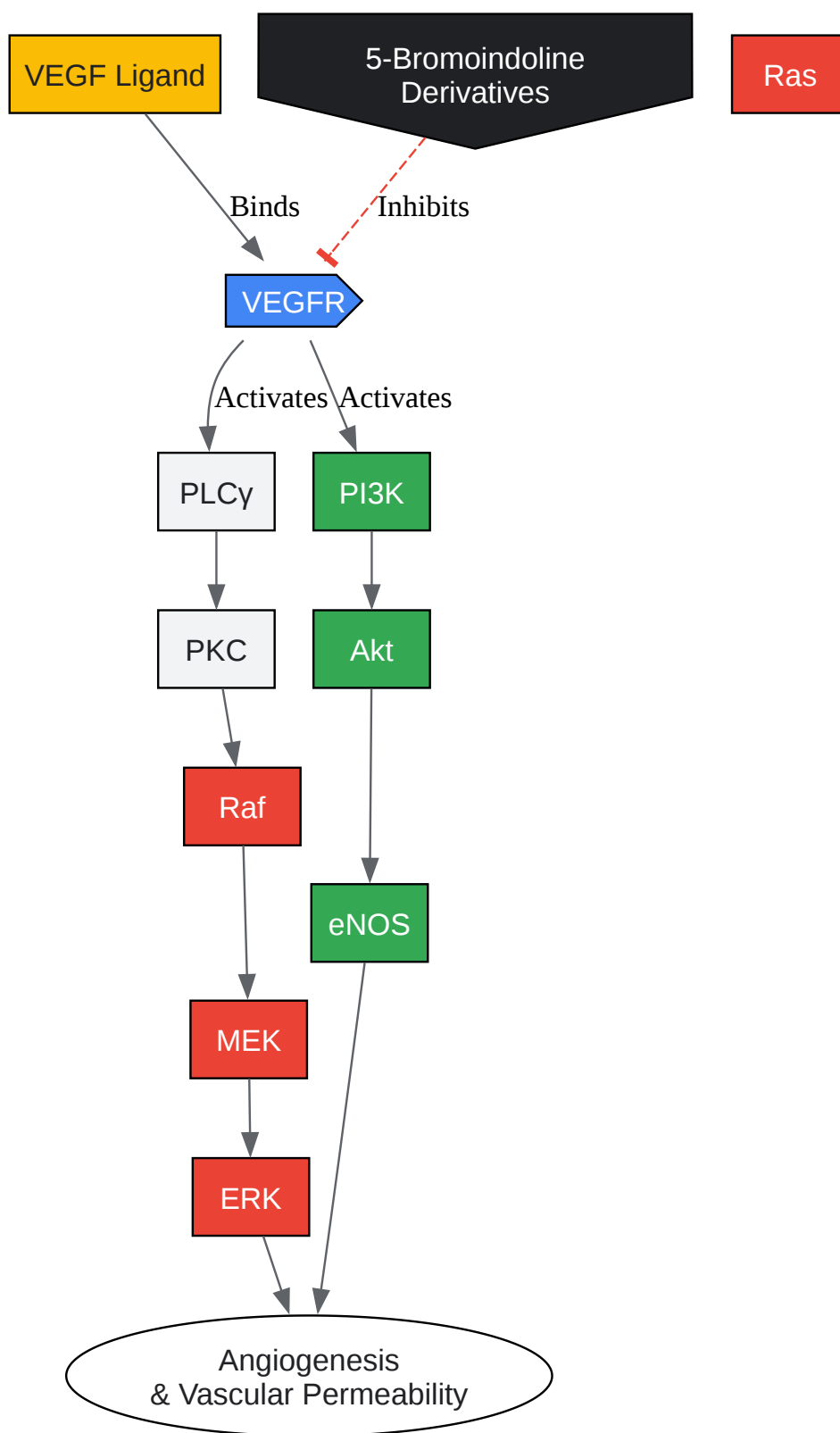
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EGFR Signaling Pathway Inhibition

VEGFR Signaling Pathway

The VEGFR signaling pathway is a key regulator of angiogenesis, the formation of new blood vessels, which is essential for tumor growth and metastasis.

VEGFR Signaling Pathway



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VEGFR Signaling Pathway Inhibition

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